

GDC-0879 (CAS Number: 905281-76-7): A Technical Guide for Researchers

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Compound of Interest

Compound Name: GDC-0879

Cat. No.: B7855706

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An In-depth Examination of a Potent and Selective B-Raf Inhibitor

This technical guide provides a comprehensive overview of **GDC-0879** (CAS: 905281-76-7), a potent and selective small-molecule inhibitor of B-Raf kinase.^{[1][2]} Designed for researchers, scientists, and drug development professionals, this document details the compound's mechanism of action, key quantitative data, and detailed experimental protocols.

Core Concepts and Mechanism of Action

GDC-0879 is a selective inhibitor of the Raf/MEK/ERK signaling cascade, a critical pathway in cellular proliferation and survival.^[2] The compound demonstrates high potency against the oncogenic V600E mutant of B-Raf, a common driver mutation in various cancers, including melanoma.^[2] By binding to the ATP-binding site of B-Raf (V600E), **GDC-0879** effectively blocks its kinase activity, leading to the inhibition of downstream signaling through MEK and ERK.^[3] This ultimately results in reduced cell proliferation and tumor growth in B-Raf (V600E)-mutant cancer models.^[2]

Quantitative Data Summary

The following tables summarize the key in vitro and in vivo potency and pharmacokinetic parameters of **GDC-0879**.

Table 1: In Vitro Potency of **GDC-0879**

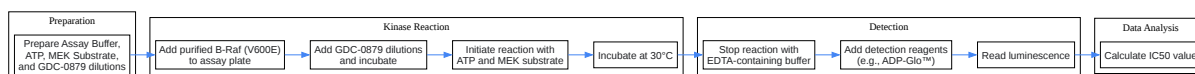
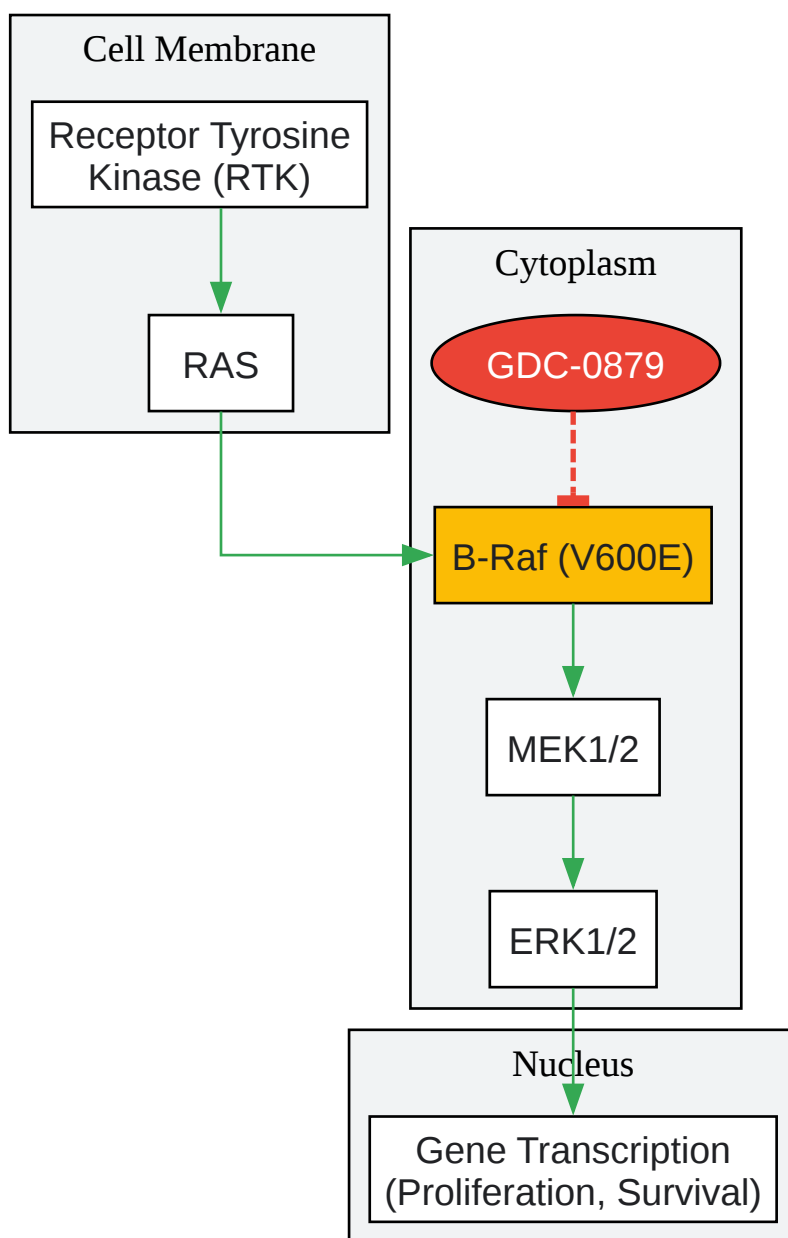
Target/Assay	Cell Line/System	IC50/EC50	Reference
Purified B-Raf (V600E)	Enzymatic Assay	0.13 nM	[1]
Phospho-ERK (pERK)	MALME-3M	63 nM	[2]
Phospho-MEK1 (pMEK1)	A375	59 nM	
Phospho-MEK1 (pMEK1)	Colo205	29 nM	[1]
Cell Viability	MALME-3M	0.75 μ M	[2]
Cell Viability	A375, Colo205, and others	< 0.5 μ M	[1]

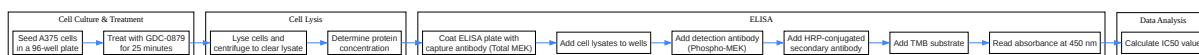
Table 2: In Vivo Efficacy of **GDC-0879**

Xenograft Model	Parameter	Value	Reference
A375 (B-Raf V600E)	Tumor Growth Inhibition	Dose-dependent	[2]
A375 (B-Raf V600E)	pMEK1 Inhibition (IC50)	3.06 μ M	[2]

Signaling Pathway

The diagram below illustrates the canonical RAS/RAF/MEK/ERK signaling pathway and the inhibitory action of **GDC-0879**.





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